

# Essential Safety and Operational Guide for Handling Anthracenone

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## Compound of Interest

Compound Name: Anthracenone

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This guide provides immediate and essential safety protocols, logistical procedures, and disposal plans for handling **Anthracenone** (also known as 9(10H)-**Anthracenone** or Anthrone). It is intended for researchers, scientists, and drug development professionals to ensure a safe laboratory environment.

## Required Personal Protective Equipment (PPE)

When handling **Anthracenone**, wearing appropriate PPE is mandatory to minimize exposure risks.<sup>[1]</sup> The selection of PPE should be based on a thorough risk assessment of the specific laboratory procedures being performed.<sup>[2]</sup>

Protection Type	Specific Equipment	Purpose
Eye & Face Protection	Chemical safety goggles with side shields or a face shield. <a href="#">[2]</a>	To protect against dust particles and chemical splashes. <a href="#">[2]</a>
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). <a href="#">[2]</a> <a href="#">[3]</a>	To prevent skin contact and potential irritation. <a href="#">[2]</a> <a href="#">[4]</a>
Lab coat or chemical-resistant coveralls. <a href="#">[2]</a> <a href="#">[3]</a>	To protect skin and personal clothing from contamination. <a href="#">[2]</a>	
Respiratory Protection	NIOSH-approved respirator (e.g., N95 or higher). <a href="#">[2]</a>	To prevent inhalation of dust, especially when handling powders or if ventilation is insufficient. <a href="#">[1]</a> <a href="#">[2]</a>

## Quantitative Data for Anthracenone

The following table summarizes key quantitative data for **Anthracenone**, providing a quick reference for safety and handling procedures.

Property	Value	Source(s)
Molecular Formula	C <sub>14</sub> H <sub>10</sub> O	<a href="#">[5]</a>
Molecular Weight	194.23 g/mol	<a href="#">[6]</a>
Appearance	Colorless to light yellow solid crystals.	<a href="#">[6]</a>
Melting Point	155°C (311°F)	<a href="#">[6]</a>
Water Solubility	Low water solubility.	<a href="#">[7]</a>

## Safe Handling Procedures

Adherence to proper handling procedures is crucial for minimizing risk and ensuring a safe laboratory environment.

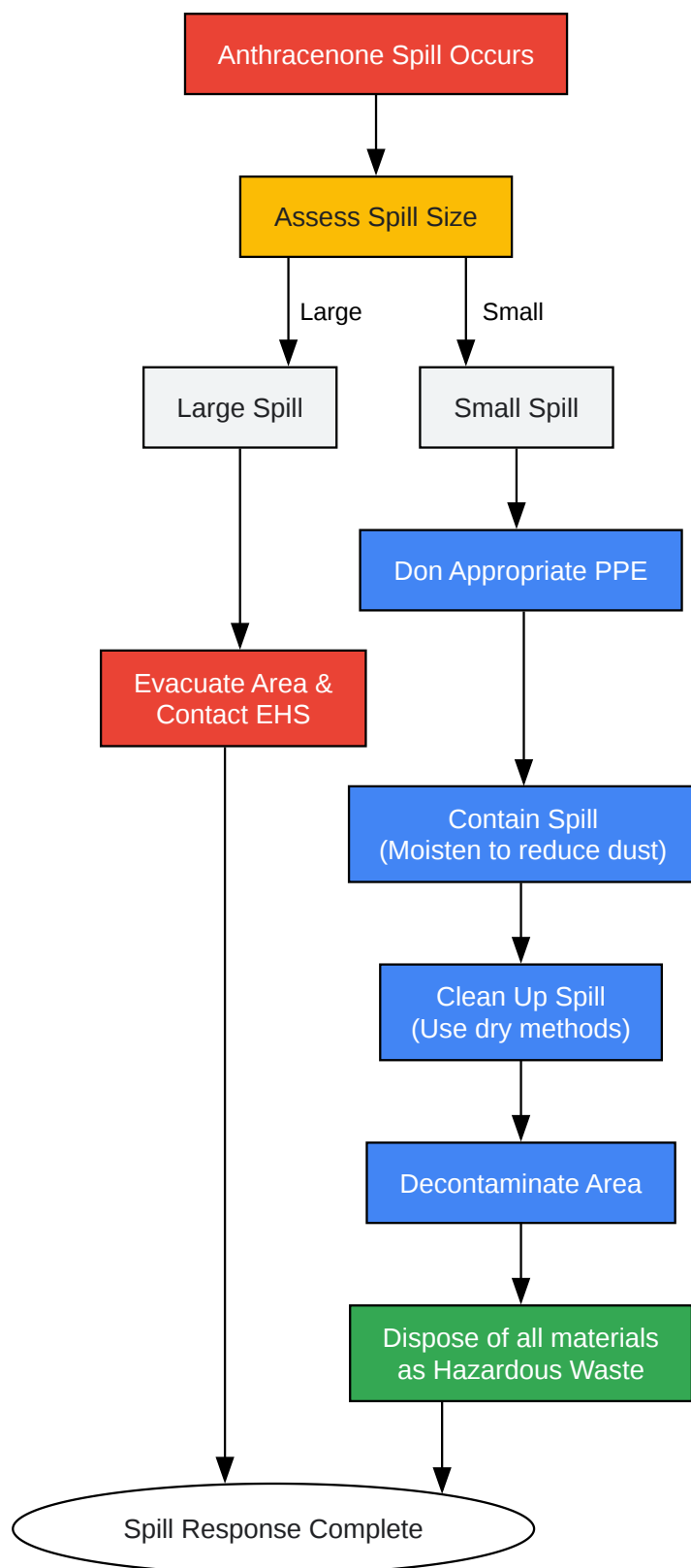
- Preparation: Before handling, ensure you are in a well-ventilated area, preferably within a certified laboratory chemical fume hood.[3][4] Confirm that an emergency eyewash station and safety shower are nearby.[8]
- PPE: Don the appropriate PPE as detailed in the table above.[3][9]
- Handling:
  - Avoid all personal contact, including inhalation.[3]
  - When weighing or transferring the solid, do so carefully to prevent the formation of dust and aerosols.[10][11]
  - Use appropriate tools, such as a spatula, for transfers.[2]
  - Ground all equipment containing the material to prevent static discharge.[6]
- Post-Handling:
  - Wash hands and any exposed skin thoroughly with soap and water after work and before breaks.[1][4]
  - Decontaminate all work surfaces with a suitable solvent and cleaning agent.[2]
  - Remove PPE carefully to avoid self-contamination.[2]

## Spill Response Protocol

Immediate and correct action is critical in the event of an **Anthracenone** spill to prevent exposure and contamination.

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[2]
- Ventilate: Ensure the area is well-ventilated to disperse any airborne dust.[2]
- Assess: For a large spill, evacuate the area, secure it, and contact your institution's Environmental Health & Safety (EHS) department immediately.[10] A small spill (that can be cleaned up in under 10 minutes) may be handled by trained personnel.[10]

- Contain: Wearing appropriate PPE, clean up the spill immediately.[\[3\]](#)
- Clean-Up:
  - Use dry clean-up procedures and avoid generating dust.[\[3\]](#) You can moisten the spilled material with water to reduce airborne dust.[\[9\]](#)
  - Use appropriate tools to carefully sweep or vacuum the spilled solid into a designated, labeled hazardous waste container.[\[9\]](#)
- Decontaminate: After removing the bulk material, clean the spill area thoroughly.[\[2\]](#)
- Dispose: All materials used for cleanup, including contaminated PPE, must be collected and disposed of as hazardous waste.[\[2\]](#)[\[10\]](#)



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Caption: Workflow for handling an **Anthracenone** laboratory spill.

## Waste Disposal Plan

All waste containing **Anthracenone** must be treated as hazardous waste and disposed of according to federal, state, and local regulations.[3][10]

- Collection:
  - Collect all waste, including contaminated labware and PPE, in a designated, compatible container that can be securely sealed.[2][10] Polyethylene or polypropylene containers are suitable.[3]
  - Collect solid and liquid waste in separate containers.[12]
- Labeling:
  - Clearly label the waste container with the words "Hazardous Waste," the full chemical name "**Anthracenone**," and a description of its hazards (e.g., "Irritant," "Toxic").[1]
- Storage:
  - Store waste containers in a cool, dry, and well-ventilated area, away from incompatible materials like strong oxidizing agents.[3][10]
  - Ensure the container is kept tightly closed.[6]
  - It is good practice to use secondary containment for the waste container to prevent leaks from spreading.[12]
- Disposal:
  - Arrange for the transfer of the hazardous waste to a certified disposal facility through your institution's EHS department.[1] Do not pour **Anthracenone** waste down the drain.[7]

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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